

Essential Safety and Operational Guidance for Handling BMS-1001 Hydrochloride

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Compound of Interest

Compound Name: *Bms-1*

Cat. No.: *B13399341*

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This document provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-1001** hydrochloride. The following procedural guidance is intended to directly address operational questions and establish safe laboratory practices.

Chemical and Physical Properties

A summary of the known quantitative data for **BMS-1001** hydrochloride is presented below.

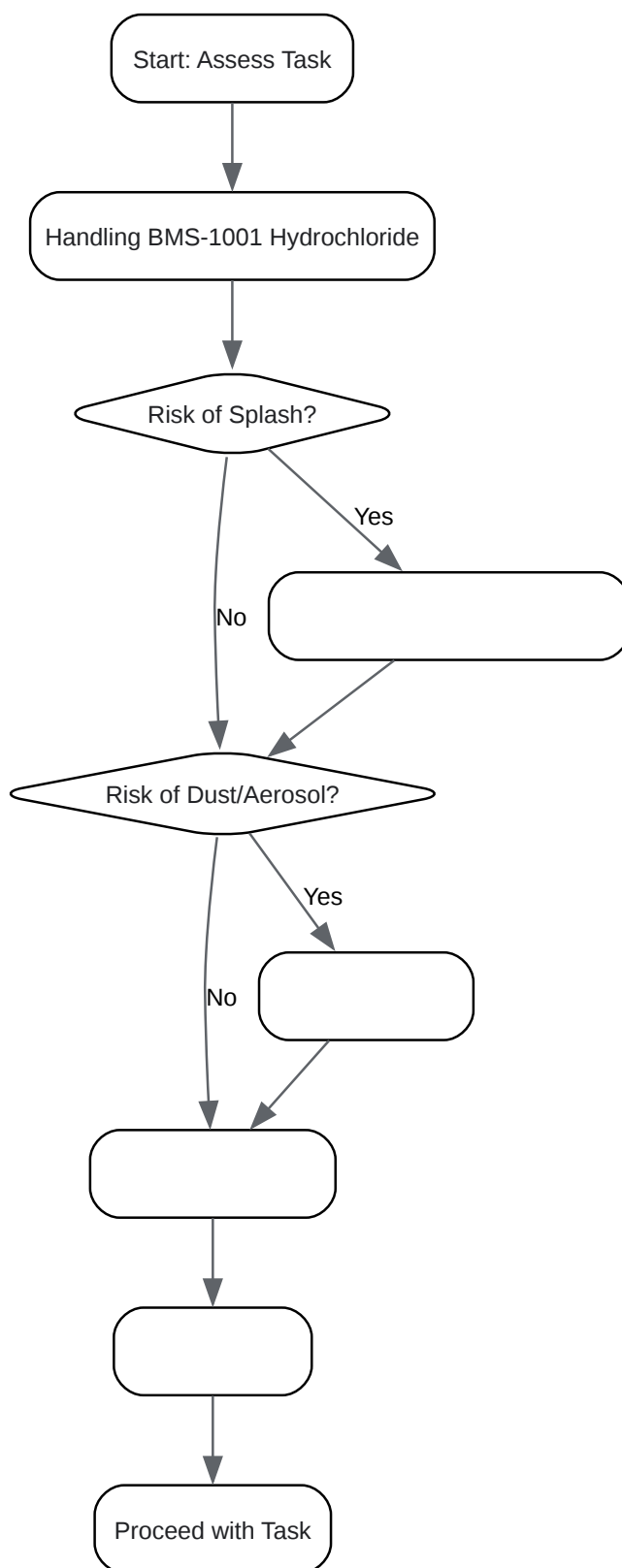
Property	Value
Molecular Formula	C35H35ClN2O7
Molecular Weight	631.11 g/mol
CAS Number	2113650-04-5
Physical State	Solid
Solubility in DMSO	11.5 mg/mL (18.22 mM)
Storage Temperature	Powder: -20°C for 3 years
In solvent: -80°C for 1 year	

Hazard Identification and Personal Protective Equipment (PPE)

While **BMS-1001** hydrochloride is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.^[1] The following table outlines the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects against accidental splashes or dust particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a fume hood for handling larger quantities or if dust generation is likely.	Minimizes inhalation of airborne particles.

A logical workflow for the selection of appropriate PPE is outlined in the diagram below.



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Caption: PPE Selection Workflow for **BMS-1001** Hydrochloride.

Operational Plan: Handling and Disposal

A systematic approach to handling and disposing of **BMS-1001** hydrochloride is essential for maintaining a safe laboratory environment.

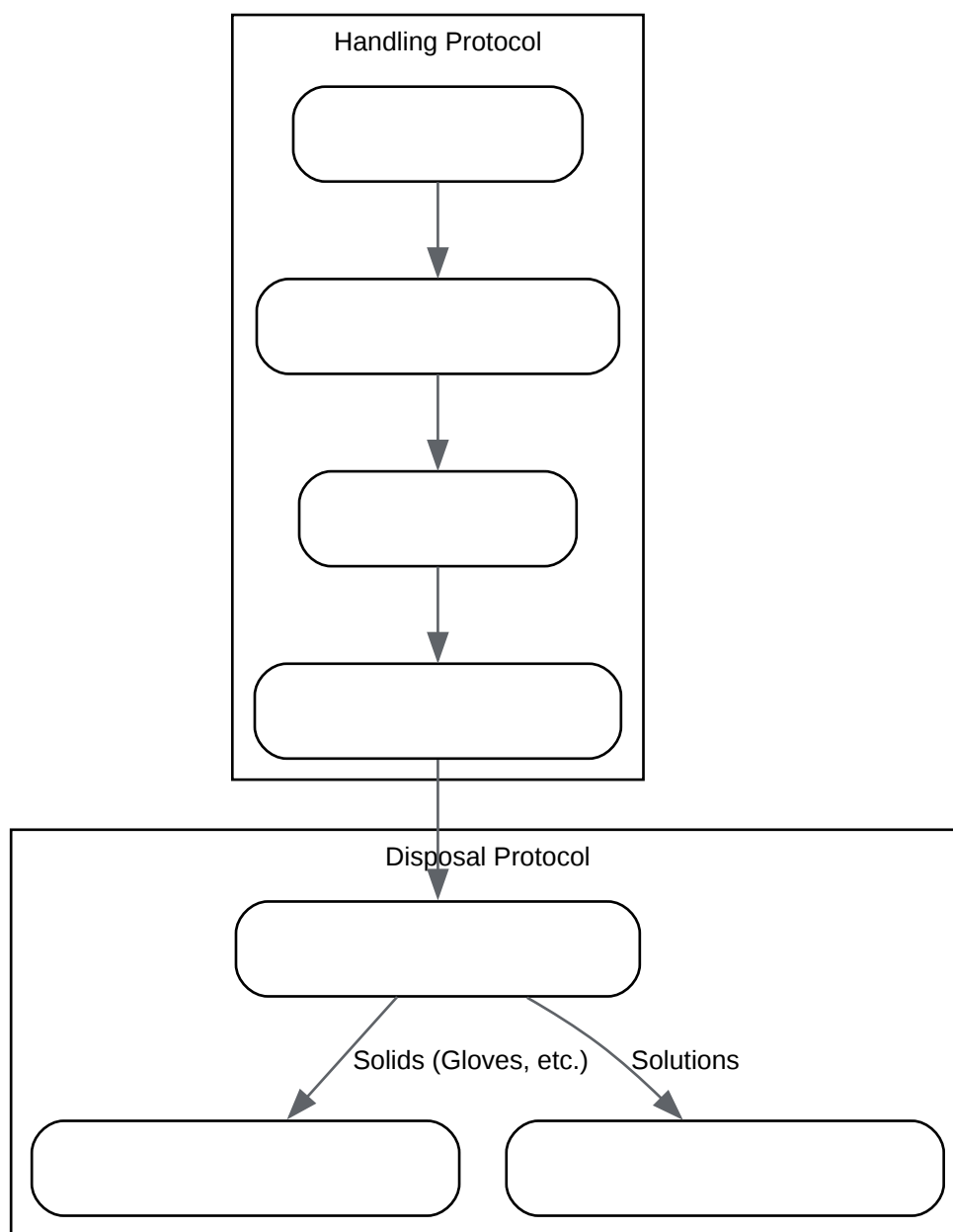
Experimental Protocol for Handling:

- Preparation:
 - Ensure the work area (laboratory bench or fume hood) is clean and uncluttered.
 - Confirm that an emergency eyewash station and safety shower are accessible.[\[1\]](#)
 - Assemble all necessary equipment and reagents.
 - Don the appropriate PPE as determined by the risk assessment.
- Weighing and Solution Preparation:
 - If handling the solid form, weigh the required amount in a fume hood or on a balance with a draft shield to minimize dust.
 - For preparing solutions, add the solvent (e.g., DMSO) to the weighed solid. Sonication is recommended to aid dissolution.[\[2\]](#)
- Experimental Use:
 - Handle all solutions with care to avoid splashes and spills.
 - Keep containers closed when not in use.
- Post-Experiment:
 - Decontaminate the work surface with an appropriate cleaning agent.
 - Remove and dispose of PPE in the designated waste containers.
 - Wash hands thoroughly with soap and water.

Disposal Plan:

- **Unused Compound:** Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.
- **Contaminated Materials:** Any materials that have come into contact with **BMS-1001** hydrochloride (e.g., pipette tips, gloves, paper towels) should be disposed of in the designated solid chemical waste stream.
- **Solutions:** Collect all waste solutions containing **BMS-1001** hydrochloride in a clearly labeled, sealed waste container for chemical waste disposal.

The overall workflow for handling and disposal is visualized in the following diagram.



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Caption: General Workflow for Handling and Disposal of **BMS-1001** Hydrochloride.

First Aid Measures

In the event of accidental exposure, follow these immediate first aid procedures.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing. Rinse the affected skin area thoroughly with large amounts of water.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek prompt medical attention.
Ingestion	Wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek medical attention.

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References

- 1. abmole.com [abmole.com]
- 2. BMS-1001 hydrochloride | PD-1/PD-L1 | TargetMol [targetmol.com]
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